Application Notes and Protocols for Bradford Reagent Preparation

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Compound of Interest	
Compound Name:	*Blue 2*
CAS No.:	*1342-10-5*
Cat. No.:	*B1171661*

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This document provides a detailed guide for the preparation of Bradford reagent, a widely used colorimetric assay for quantifying protein concentration. The protocol is based on the principle of the binding of Coomassie Brilliant Blue G-250 dye to proteins, which results in a spectral shift that can be measured spectrophotometrically.

Principle of the Bradford Assay

The Bradford assay relies on the interaction between the Coomassie Brilliant Blue G-250 dye and proteins in an acidic solution.[1][2][3] Under acidic conditions, the dye exists in a reddish-brown, cationic form with an absorbance maximum at approximately 465 nm.[1][4][5] When proteins are present, the dye binds to them, primarily through electrostatic interactions with basic amino acid residues (like arginine and lysine) and hydrophobic interactions.[1][4][6] This binding stabilizes the blue, anionic form of the dye, causing the absorbance maximum to shift to 595 nm.[1][2][3] The increase in absorbance at 595 nm is proportional to the amount of protein in the sample, allowing for quantitative measurement.[1][6]

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I. Preparation of Bradford Reagent

This section details the necessary components and step-by-step instructions for preparing the Bradford reagent.

Reagent Composition

The following table summarizes the components required for the preparation of 1 liter of Bradford reagent.

Component	Quantity	Notes
Coomassie Brilliant Blue G-250	100 mg	Also known as Brilliant Blue G-250.
95% Ethanol (or Methanol)	50 mL	Methanol can also be used. Ensure proper ventilation and avoid open flames when handling.[6]
85% Phosphoric Acid (w/v)	100 mL	Handle with care, as it is a corrosive acid.
Distilled or Deionized Water	850 mL	Bring the final volume to 1 liter.

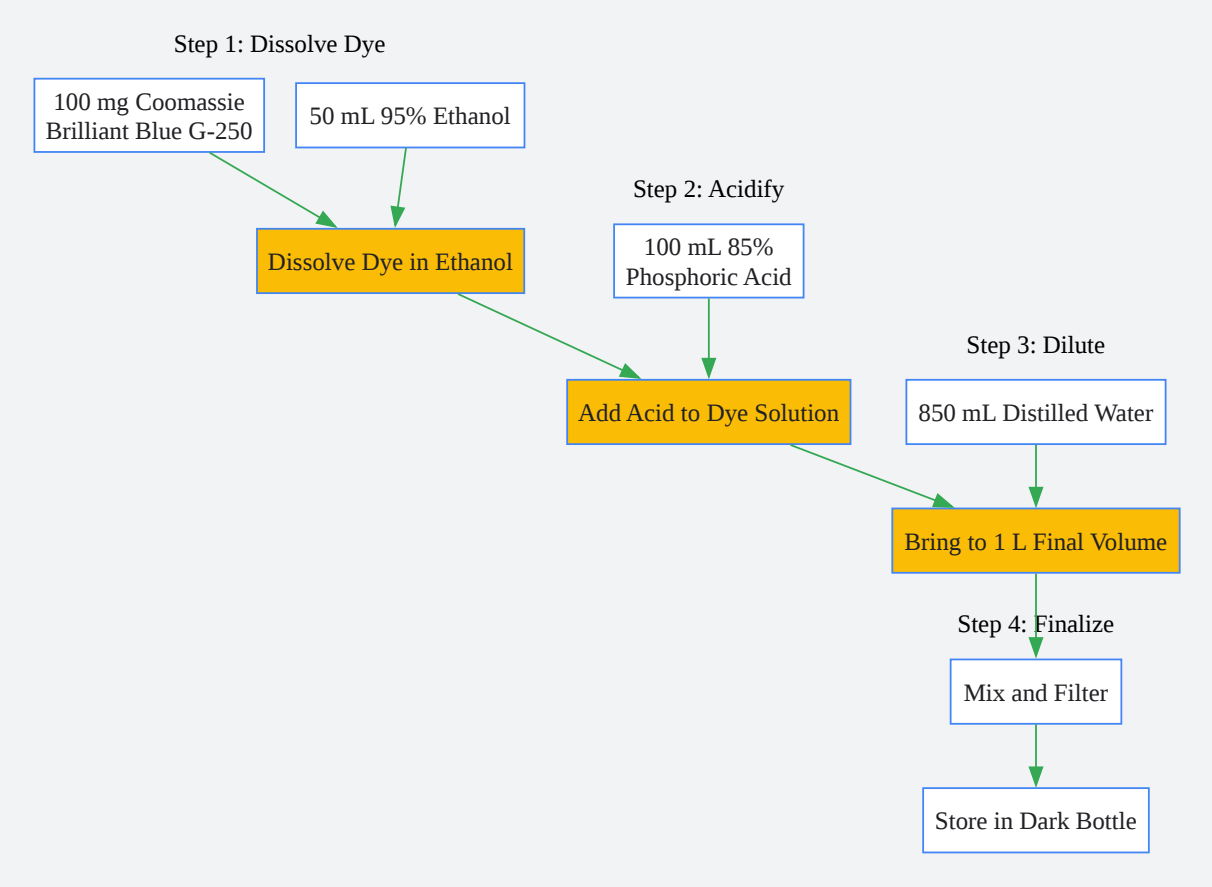
Protocol for Reagent Preparation

- Dissolve the Dye: In a clean glass bottle or beaker, dissolve 100 mg of Coomassie Brilliant Blue G-250 in 50 mL of 95% ethanol (or methanol).[2][3] Stir or gently swirl until the dye is completely dissolved.
- Add Phosphoric Acid: Carefully and slowly add 100 mL of 85% phosphoric acid to the dye solution.[2][3] The solution will turn a reddish-brown color.
- Dilute with Water: Add 850 mL of distilled or deionized water to bring the total volume to 1 liter.[3]
- Mix and Filter: Mix the solution thoroughly. If any precipitate is observed, filter the reagent through Whatman #1 filter paper.[2][7]

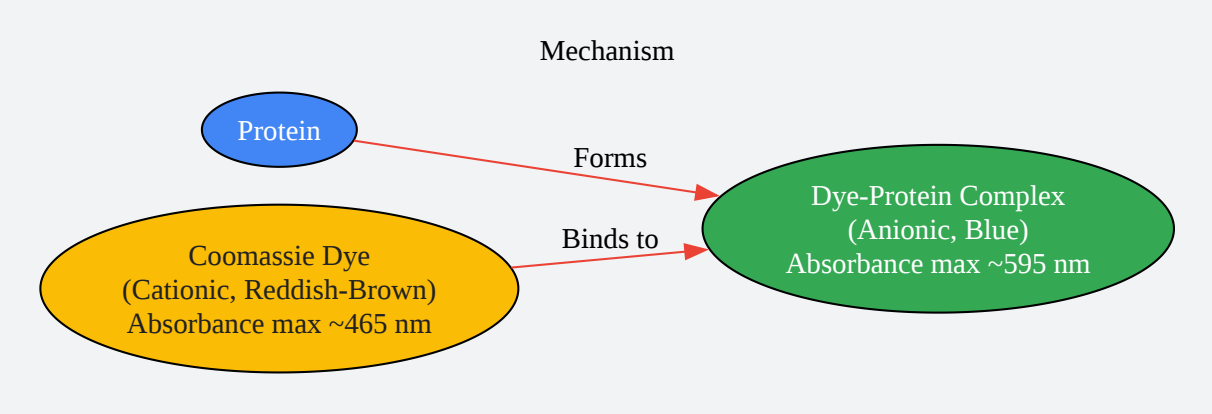
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- Storage: Store the prepared reagent in a dark bottle at room temperature. The reagent is stable for several months.[6][7] The color of the final reagent should be a light brown.[2]

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